

# Physical and Chemical Properties

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** 15(S)-Hede

Cat. No.: S11160241

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The table below summarizes the available data on the basic physical and chemical properties of **15(S)-HEDE** as provided by the manufacturer [1].

Property	Description / Value
CAS No.	92693-04-4 [1]
Molecular Formula	C20H36O3 [1]
Molecular Weight	324.50 g/mol [1]
Appearance	Solid [1]
Melting/Freezing Point	No data available [1]
Boiling Point	No data available [1]
Flash Point	No data available [1]
Water Solubility	No data available [1]

## Hazards Identification and Safe Handling

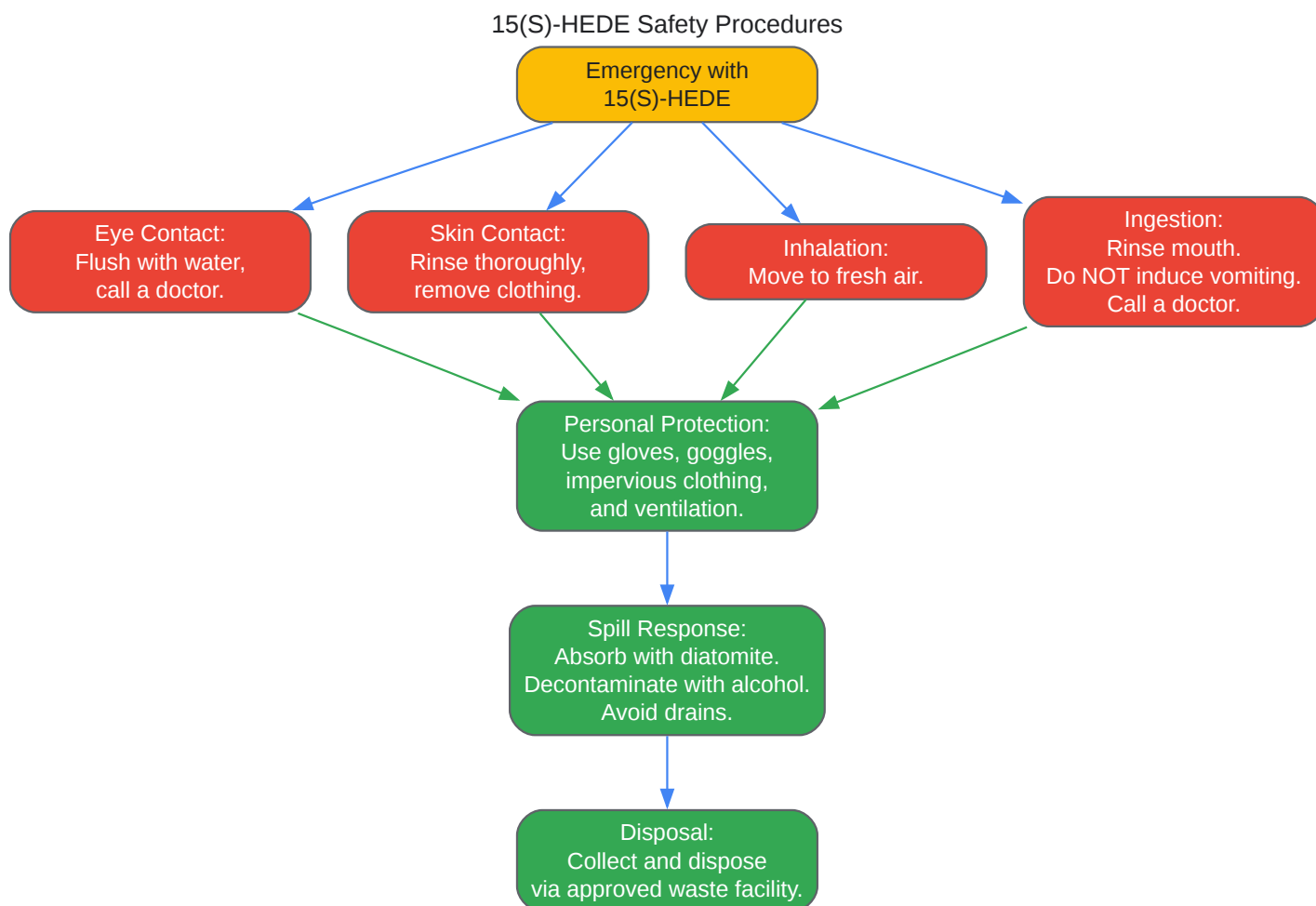
Based on the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification, the following hazards and precautions are associated with **15(S)-HEDE** [1].

Hazard Aspect	Details
<b>GHS Classification</b>	Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1) [1]

| **Hazard Statements** | H302: Harmful if swallowed. H410: Very toxic to aquatic life with long-lasting effects [1]. || **Precautionary Measures** | Do not eat, drink, or smoke when using this product. Avoid release to the environment. Wash skin thoroughly after handling [1]. || **Safe Storage** | Keep the container tightly sealed in a cool, well-ventilated area. Store at **-20°C** (powder) or **-80°C** (in solvent) [1]. || **Incompatible Materials** | Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents [1]. |

## Key Safety Procedures Workflow

The following diagram outlines the critical first aid and safety procedures to follow in case of exposure, as per the SDS [1].



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*Safety procedures for **15(S)-HEDE** exposure and handling [1].*

## Information for Researchers

The SDS states that the product is **for research use only by trained personnel** [1]. A significant amount of toxicological and ecotoxicological data is listed as "**No data available**" or requiring classification "**based on available data**," indicating that a comprehensive safety assessment may not be fully complete [1]. You

should treat this compound with caution due to its potential toxicity and significant environmental hazard [1].

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## References

1. 15(S)-HEDE|92693-04-4|MSDS [dcchemicals.com]

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